

# Discovery and developmental history of Dimethenamid herbicide

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## Compound of Interest

Compound Name: *Dimethenamid*

Cat. No.: *B1670659*

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An In-depth Technical Guide to the Discovery and Developmental History of **Dimethenamid** Herbicide

## Introduction

**Dimethenamid** is a selective, pre-emergent herbicide belonging to the chloroacetamide chemical family. It is valued for its broad-spectrum control of annual grasses and small-seeded broadleaf weeds in a variety of crops. This technical guide provides a comprehensive overview of the discovery, developmental history, chemical synthesis, mode of action, and biological efficacy of **Dimethenamid**, with a particular focus on its more active isomer, **Dimethenamid-P**.

## Discovery and Developmental History

**Dimethenamid** was originally developed by Syngenta and later commercialized by BASF. The initial patent for **Dimethenamid** was filed in 1982.<sup>[1]</sup> The first registration of **Dimethenamid** in the United States occurred in 1993.<sup>[2]</sup> This initial formulation was a racemic mixture of the R and S isomers in a 50:50 ratio.<sup>[2]</sup>

Subsequent research revealed that the S-isomer is the more biologically active enantiomer.<sup>[2]</sup> This discovery led to the development of **Dimethenamid-P**, an enriched formulation containing a 90:10 ratio of the S-isomer to the R-isomer.<sup>[2]</sup> **Dimethenamid-P** was first registered in the United States in 1999 and offers the advantage of providing the same level of weed control as the original formulation but at a lower application rate.

**Dimethenamid** and **Dimethenamid-P** are registered for use on a wide range of agricultural crops, including corn, soybeans, peanuts, grain sorghum, and dry beans. They are also used in non-agricultural settings such as landscape and grounds maintenance, turfgrass, and ornamental production.

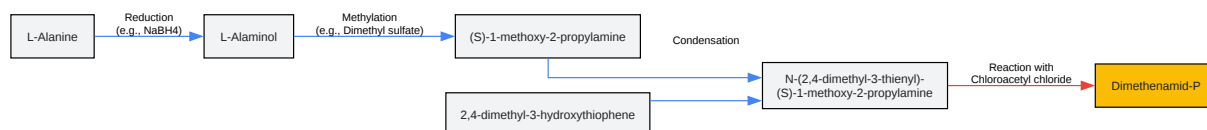
## Chemical Synthesis

The chemical name for **Dimethenamid** is 2-chloro-N-(2,4-dimethyl-3-thienyl)-N-(2-methoxy-1-methylethyl)acetamide. The synthesis of **Dimethenamid**, and specifically the more active S-isomer (**Dimethenamid-P**), has been approached through several patented routes.

Two primary chemical synthesis routes for **Dimethenamid-P** have been detailed:

- Route 1: This route starts with (R)-lactic acid isobutyl ester. This is reacted with p-nitrobenzene sulfonyl chloride, followed by a reaction with 2,4-dimethyl-3-aminothiophene. The subsequent intermediate is reduced with lithium aluminum hydride and then reacted with chloroacetyl chloride, followed by etherification to yield **Dimethenamid-P**. However, this method is not ideal for large-scale production due to the high cost of starting materials and the use of hazardous reagents like lithium aluminum hydride.
- Route 2: This route begins with L-alanine, which is reduced to L-alaninol. Methylation with dimethyl sulfate produces (S)-1-methoxy-2-propylamine. This key intermediate is then condensed with 2,4-dimethyl-3-hydroxythiophene and subsequently reacted with chloroacetyl chloride to produce **Dimethenamid-P**.

Below is a DOT script visualizing the second, more commercially viable, synthetic pathway for **Dimethenamid-P**.



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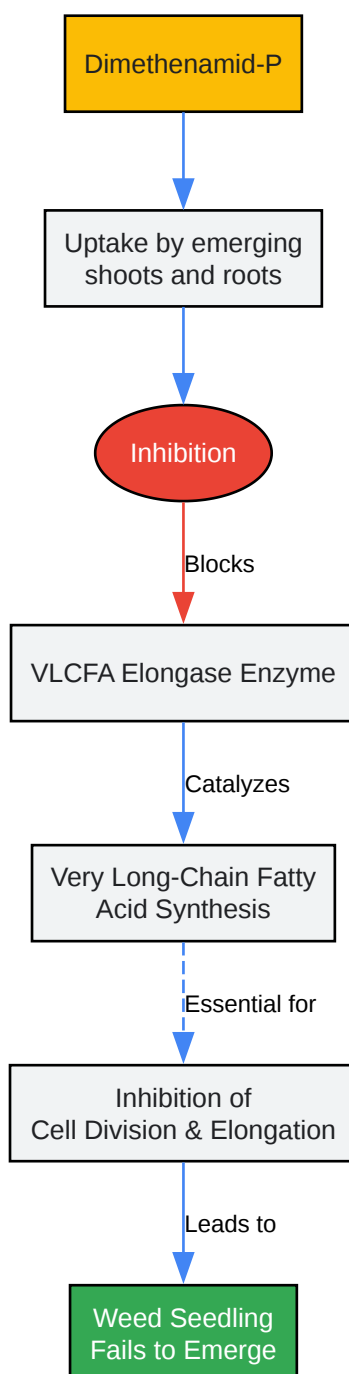
Caption: Chemical Synthesis Pathway for **Dimethenamid-P**.

## Mode of Action

**Dimethenamid** is classified as a Group 15 herbicide (WSSA) or a Group K3 herbicide (HRAC). Its primary mode of action is the inhibition of very long-chain fatty acid (VLCFA) synthesis. VLCFAs are essential components of plant cell membranes and are crucial for cell division and growth.

The herbicidal action of **Dimethenamid** occurs during seed germination. It is absorbed by the emerging shoots (coleoptiles) of grasses and the roots and shoots of broadleaf weeds. By inhibiting VLCFA synthesis, **Dimethenamid** disrupts cell division and elongation, which prevents the weed seedlings from emerging from the soil. This pre-emergent activity is critical as it eliminates weed competition with crops at the earliest stages of growth.

The following DOT script illustrates the mode of action of **Dimethenamid**.



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Caption: Mode of Action of **Dimethenamid-P**.

## Structure-Activity Relationship (SAR)

The development of **Dimethenamid-P** is a classic example of the importance of stereochemistry in pesticide activity. **Dimethenamid** has two chiral elements, leading to four

possible stereoisomers. The key chiral center is on the 2-methoxy-1-methylethyl group attached to the amide nitrogen.

Initial studies and commercialization focused on the racemic mixture of the (S)- and (R)-enantiomers. However, further research demonstrated that the herbicidal activity resides almost exclusively in the (S)-enantiomer. This finding was significant as it allowed for the development of **Dimethenamid-P**, which contains a higher concentration of the active S-isomer. The practical benefit of this is a reduction in the amount of active ingredient released into the environment while maintaining or enhancing herbicidal efficacy.

## Quantitative Data: Efficacy of Dimethenamid-P

Numerous field trials have been conducted to evaluate the efficacy of **Dimethenamid-P** for weed control in various crops. The following table summarizes data from selected studies, demonstrating the effectiveness of **Dimethenamid-P** at different application rates.

Crop	Target Weed(s)	Application Rate (g a.i./ha)	Weed Control Efficiency (%)	Reference
Maize	Echinochloa colona, Cyperus rotundus, Commelina benghalensis	670	82.54 - 93.09	
Maize	Mixed annual grasses and broadleaf weeds	425 + 500 (with Pendimethalin)	78 - 100	
Maize	Mixed annual grasses and broadleaf weeds	850 + 1000 (with Pendimethalin)	91 - 100	
Green Beans	Amaranthus powellii	680	97.2	
Green Beans	Fumaria spp.	1350	70.0	
Sweet Corn	Digitaria ciliaris	900	88.9	

Note: a.i./ha = active ingredient per hectare. Efficacy can vary based on soil type, environmental conditions, and weed pressure.

## Experimental Protocols

The evaluation of a herbicide like **Dimethenamid** involves a series of standardized experimental protocols, from laboratory bioassays to large-scale field trials.

### Laboratory Bioassay for Herbicide Efficacy

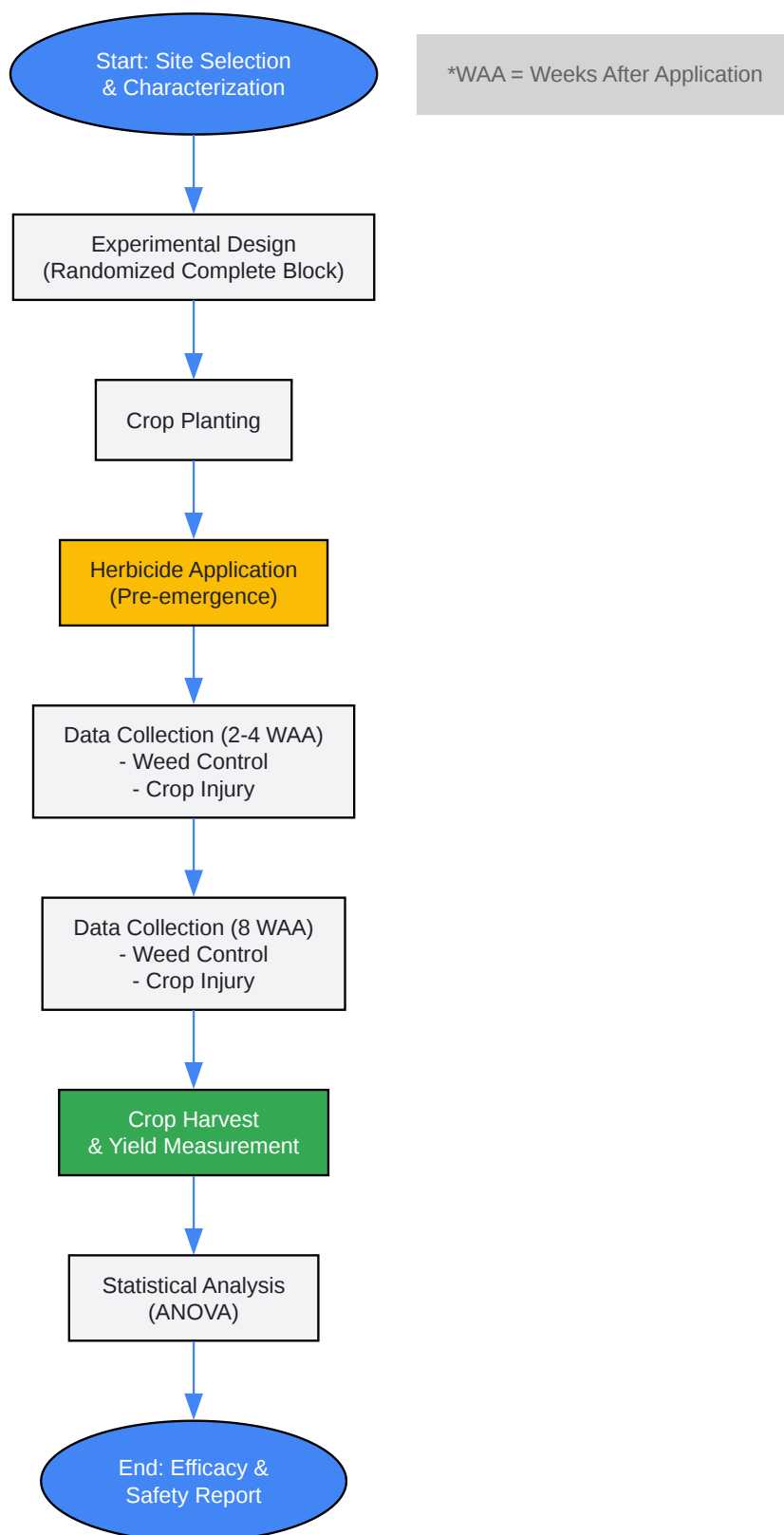
- Objective: To determine the intrinsic activity of the herbicide on target weed species under controlled conditions.
- Methodology:
  - Weed seeds are surface-sterilized and placed in petri dishes containing a growth medium (e.g., agar or filter paper).
  - A range of **Dimethenamid-P** concentrations are applied to the growth medium.
  - The petri dishes are incubated in a growth chamber with controlled light, temperature, and humidity.
  - After a set period (e.g., 7-14 days), the germination percentage, root length, and shoot length of the seedlings are measured.
  - The data is used to calculate the GR50 (the concentration required to inhibit growth by 50%) for each weed species.

### Field Trial for Weed Control Efficacy and Crop Safety

- Objective: To evaluate the performance of the herbicide under real-world agricultural conditions.
- Methodology:
  - Site Selection: A field with a known history of target weed infestation is selected. The soil type and organic matter content are characterized.

- Experimental Design: A randomized complete block design is typically used with multiple replications (usually 3-4) for each treatment.
- Treatments: Treatments include an untreated control, **Dimethenamid-P** at various application rates (e.g., 0.5x, 1x, and 2x the proposed label rate), and often a commercial standard herbicide for comparison.
- Application: The herbicide is applied using a calibrated sprayer to ensure accurate and uniform application. For pre-emergent herbicides like **Dimethenamid-P**, application occurs after planting but before crop and weed emergence.
- Data Collection:
  - Weed Control: Weed density and biomass are assessed at specific intervals after application (e.g., 2, 4, and 8 weeks). This is often done by counting weeds in randomly placed quadrats within each plot.
  - Crop Injury (Phytotoxicity): The crop is visually assessed for any signs of injury, such as stunting, chlorosis, or necrosis, using a standardized rating scale (e.g., 0-100%, where 0 is no injury and 100 is crop death).
  - Yield: At the end of the growing season, the crop is harvested from the center of each plot to determine the yield.
- Statistical Analysis: The collected data is subjected to analysis of variance (ANOVA) to determine if there are significant differences between the treatments.

The following DOT script provides a generalized workflow for a herbicide efficacy field trial.



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Caption: Generalized Workflow for a Herbicide Efficacy Field Trial.

## Conclusion

The development of **Dimethenamid** and its subsequent refinement into **Dimethenamid-P** represents a significant advancement in weed management technology. Through a detailed understanding of its chemical synthesis, mode of action, and structure-activity relationships, researchers were able to produce a more efficient and environmentally conscious herbicide. The extensive field testing and clear experimental protocols have established **Dimethenamid-P** as a reliable tool for pre-emergent weed control in a wide array of agricultural and non-agricultural systems, helping to ensure crop yields and maintain landscape aesthetics.

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## References

- 1. Advances in biosynthesis of chiral amide herbicides and the key enzymes: dimethenamid-P and S-metolachlor as case studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. downloads.regulations.gov [downloads.regulations.gov]
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